

Application Notes and Protocols: Pentaerythrityl Tetrastearate (PETS) as a Lubricant Additive

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaerythrityl Tetrastearate

Cat. No.: B093931

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Introduction

Pentaerythrityl Tetrastearate (PETS) is a high-performance, multifunctional ester-based lubricant additive known for its exceptional thermal stability and lubricity.[1][2] Synthesized from pentaerythritol and stearic acid, PETS is a non-ionic compound that serves as an effective anti-wear agent and friction modifier in a variety of lubricant formulations.[2][3][4] Its primary mechanism of action involves the formation of a protective film on metal surfaces, which significantly reduces friction and minimizes wear, thereby extending the operational life of machinery.[1][3] These characteristics make it a valuable component in industrial lubricants, metalworking fluids, and greases.[4][5] This document provides detailed application notes, quantitative performance data for representative pentaerythritol esters, and standardized experimental protocols for evaluating lubricants containing PETS.

Key Properties and Applications

Pentaerythritol Tetrastearate is a white, waxy solid with a high melting point and low volatility.[4] Its key properties include excellent thermal and oxidative stability, superior lubricity, and effective anti-wear characteristics.[1][3][4][5]

Primary Applications:

- Industrial Gear Oils: Improves load-carrying capacity and reduces wear in gear systems.

- Metalworking Fluids: Acts as a lubricant and anti-wear agent in cutting, grinding, and forming operations.[\[1\]](#)[\[3\]](#)
- Greases: Enhances the thermal stability and lubricating performance of greases.
- Engine Oils: Can be used to improve fuel efficiency and reduce wear in engine components.
- Polymer Processing: Functions as an internal and external lubricant in the processing of various polymers.[\[2\]](#)

Performance Data of a Representative Pentaerythritol Ester Blend

While specific tribological data for lubricants formulated solely with Pentaerythritol Tetrastearate is not readily available in the public domain, the following data from a study on a representative pentaerythritol ester (PE) blend provides valuable insights into its performance. The study evaluated a blend of 75 vol.% vegetable oil-based pentaerythritol ester and 25 vol.% SAE30 (designated as PE 75).[\[1\]](#)

Table 1: Tribological Performance of a Pentaerythritol Ester Blend (PE 75) Compared to Base Oils[\[1\]](#)

Lubricant	Load (N)	Sliding Speed (m/s)	Coefficient of Friction (COF)	Specific Wear Rate (SWR) (x 10 ⁻⁵ mm ³ /Nm)
SAE 30	40	1.5	0.12	1.8
SAE 30	80	2.5	0.14	2.5
Pure PE	40	1.5	0.10	1.5
Pure PE	80	2.5	0.11	2.0
PE 75	40	1.5	0.08	1.2
PE 75	80	2.5	0.09	1.6

Data sourced from a study on a vegetable oil-based pentaerythritol ester blend.[\[1\]](#)

Experimental Protocols for Lubricant Evaluation

To evaluate the performance of lubricants containing Pentaerythritol Tetrastearate, standardized tribological tests are employed. The Four-Ball Wear Test is a widely used method to determine the anti-wear properties of lubricating fluids.^{[6][7]}

Four-Ball Wear Test (ASTM D4172)

Objective: To determine the wear preventive characteristics of a lubricant.

Apparatus: Four-Ball Wear Tester. This apparatus consists of three stationary steel balls held in a cup and a fourth steel ball that rotates against them.^{[6][8]}

Materials:

- Test Lubricant (with and without PETS additive)
- Standard ½-inch (12.7 mm) diameter steel balls
- Solvents for cleaning (e.g., heptane, isopropanol)

Procedure:

- **Cleaning:** Thoroughly clean the steel balls and the test cup with appropriate solvents to remove any contaminants.
- **Assembly:** Place three clean steel balls into the test cup and clamp them securely.
- **Lubricant Addition:** Fill the test cup with the lubricant sample to a level that covers the three stationary balls.
- **Fourth Ball Installation:** Secure the fourth steel ball in the chuck of the test machine.
- **Test Conditions:**
 - **Load:** Apply a specified load, typically 40 kgf (392 N).
 - **Speed:** Set the rotational speed, commonly 1200 rpm.

- Temperature: Maintain a constant temperature, usually 75°C (167°F).
- Duration: Run the test for a standard duration, typically 60 minutes.
- Execution: Start the motor to rotate the top ball against the three stationary balls under the specified conditions.
- Post-Test Analysis:
 - After the test duration, stop the machine and disassemble the test cup.
 - Carefully remove the three stationary balls and clean them.
 - Measure the diameter of the wear scars on each of the three stationary balls using a calibrated microscope.
- Reporting: Calculate the average wear scar diameter. A smaller average wear scar diameter indicates better anti-wear properties of the lubricant.[\[6\]](#)

Pin-on-Disc Test (ASTM G99)

Objective: To evaluate the friction and wear characteristics of a lubricant under sliding contact.

Apparatus: Pin-on-Disc Tribometer. This consists of a stationary pin that is in contact with a rotating disc.[\[1\]](#)

Materials:

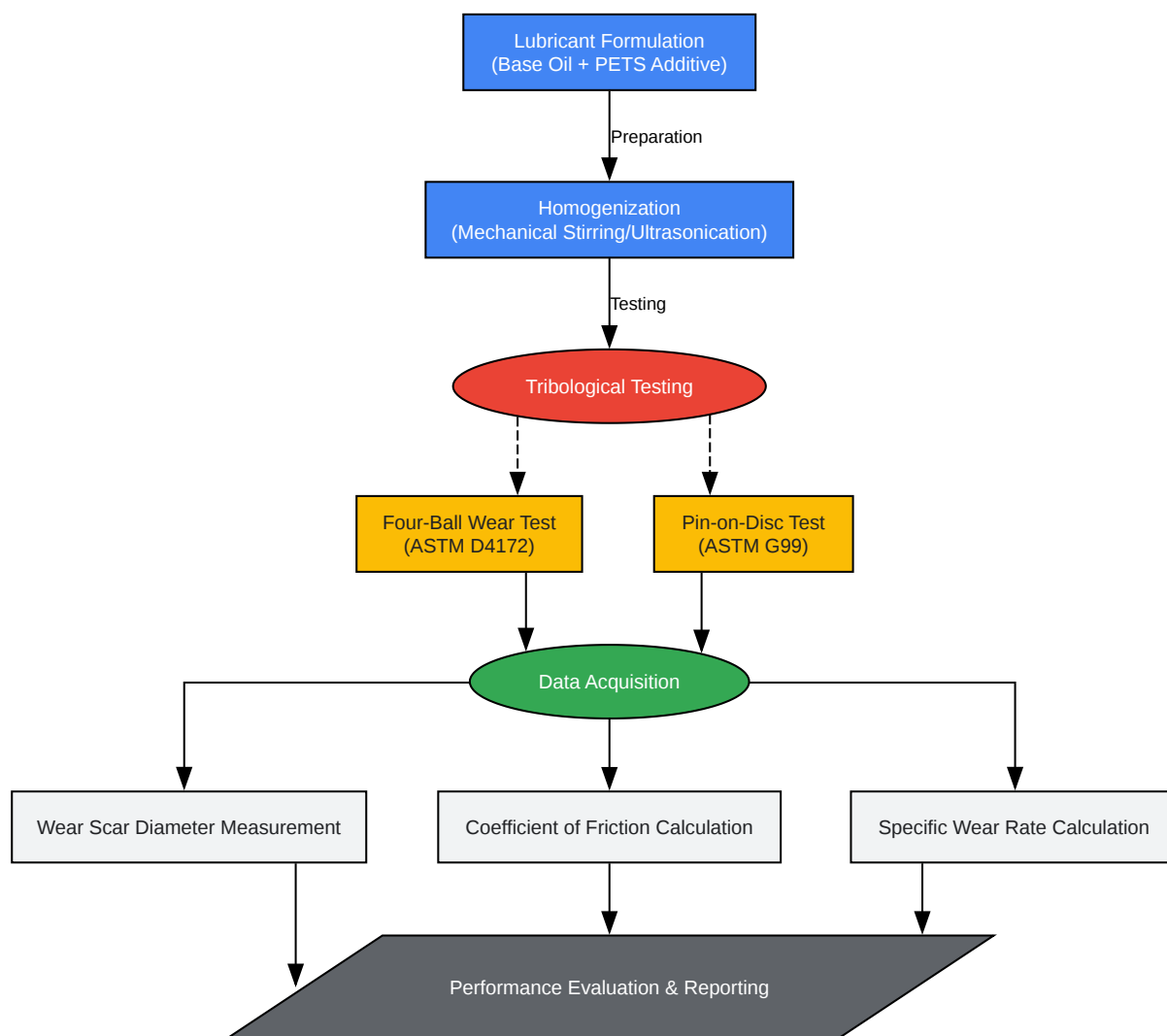
- Test Lubricant
- Pin and Disc specimens of specified materials (e.g., steel pin, cast iron disc)
- Solvents for cleaning

Procedure:

- Preparation: Clean the pin and disc specimens with solvents.
- Assembly: Mount the disc on the rotating stage and fix the pin in the holder.

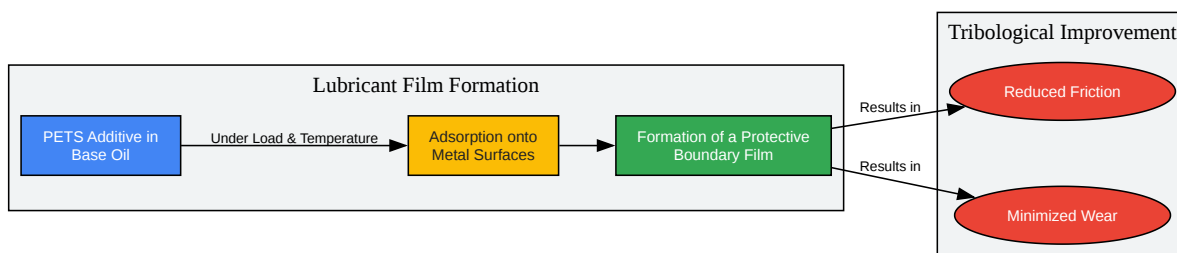
- Lubrication: Apply the test lubricant to the surface of the disc.
- Test Parameters:
 - Load: Apply a specific normal load on the pin.
 - Sliding Speed: Set the rotational speed of the disc to achieve the desired sliding velocity.
 - Duration/Distance: Set the total sliding distance or test duration.
- Execution: Start the rotation of the disc. The friction force is continuously measured by a load cell.
- Data Acquisition: Record the friction force and normal load throughout the test to calculate the coefficient of friction.
- Post-Test Analysis:
 - After the test, measure the wear on both the pin and the disc. This can be done by measuring the wear scar dimensions or by calculating the volume of material lost using profilometry.
 - Calculate the specific wear rate.

Visualizations



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Caption: Experimental workflow for evaluating lubricant performance.



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Caption: Mechanism of action for PETS as a lubricant additive.

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